

Application Notes and Protocols for Debrisoquin Hydroiodide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Debrisoquin hydroiodide*

Cat. No.: *B2487326*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals


This document provides detailed safety and handling procedures for **Debrisoquin hydroiodide**. Adherence to these guidelines is crucial to ensure a safe laboratory environment and maintain the integrity of the compound for research purposes.

Hazard Identification and Classification

Debrisoquin hydroiodide is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.
- Specific Target Organ Toxicity, Single Exposure (Category 3): May cause respiratory irritation.

GHS Pictogram:

 alt text

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Quantitative Data Summary

Data Point	Value	Source
Molecular Formula	C ₁₀ H ₁₄ IN ₃	[1]
Molecular Weight	303.14 g/mol	[1]
Purity	≥98%	[1]
Solubility in DMSO	175 mg/mL (577.29 mM)	[2][3]
Solubility in H ₂ O	25 mg/mL (82.47 mM)	[2]

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

3.1. Engineering Controls:

- Work with **Debrisoquin hydroiodide** in a well-ventilated area.
- Use of a chemical fume hood is recommended for all procedures involving the handling of the solid compound or concentrated solutions to avoid inhalation of dust or aerosols.

3.2. Personal Protective Equipment (PPE):

- Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[4]
- Eye Protection: Safety glasses with side-shields or goggles are mandatory to prevent eye contact.[4]

- Skin and Body Protection: A laboratory coat should be worn. For procedures with a risk of splashing, consider additional protective clothing.
- Respiratory Protection: If working outside of a fume hood, a NIOSH-approved N95 dust mask or higher is required.^[4]

3.3. General Hygiene Practices:

- Wash hands thoroughly after handling the compound.
- Do not eat, drink, or smoke in the laboratory area where **Debrisoquin hydroiodide** is handled.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.

First Aid Measures

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

Storage and Disposal Procedures

5.1. Storage:

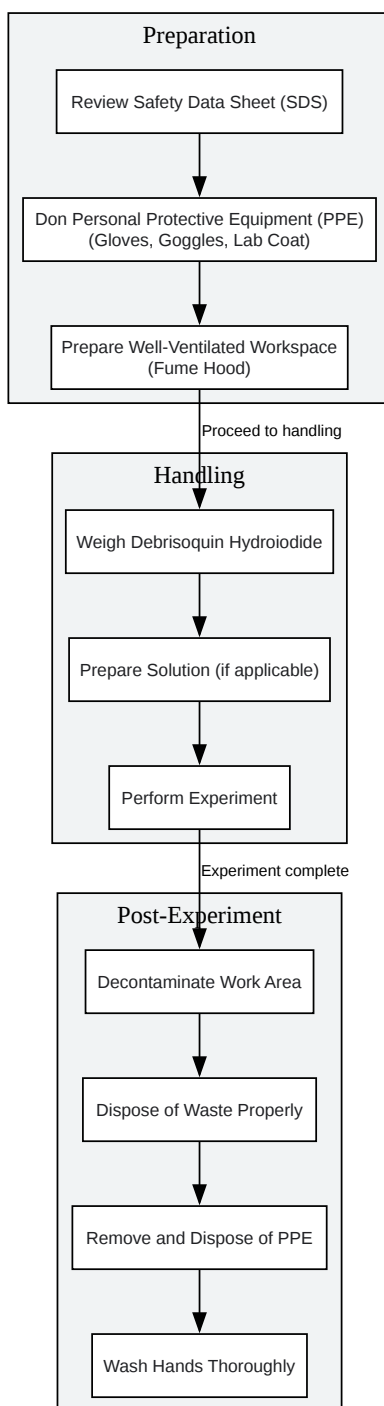
- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage for the solid powder is at 4°C, protected from light.^{[1][2]}
- For stock solutions in solvent, store at -80°C for up to 6 months or -20°C for up to 1 month, protected from light.^[2]

5.2. Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Contaminated packaging should be disposed of in the same manner as the product.

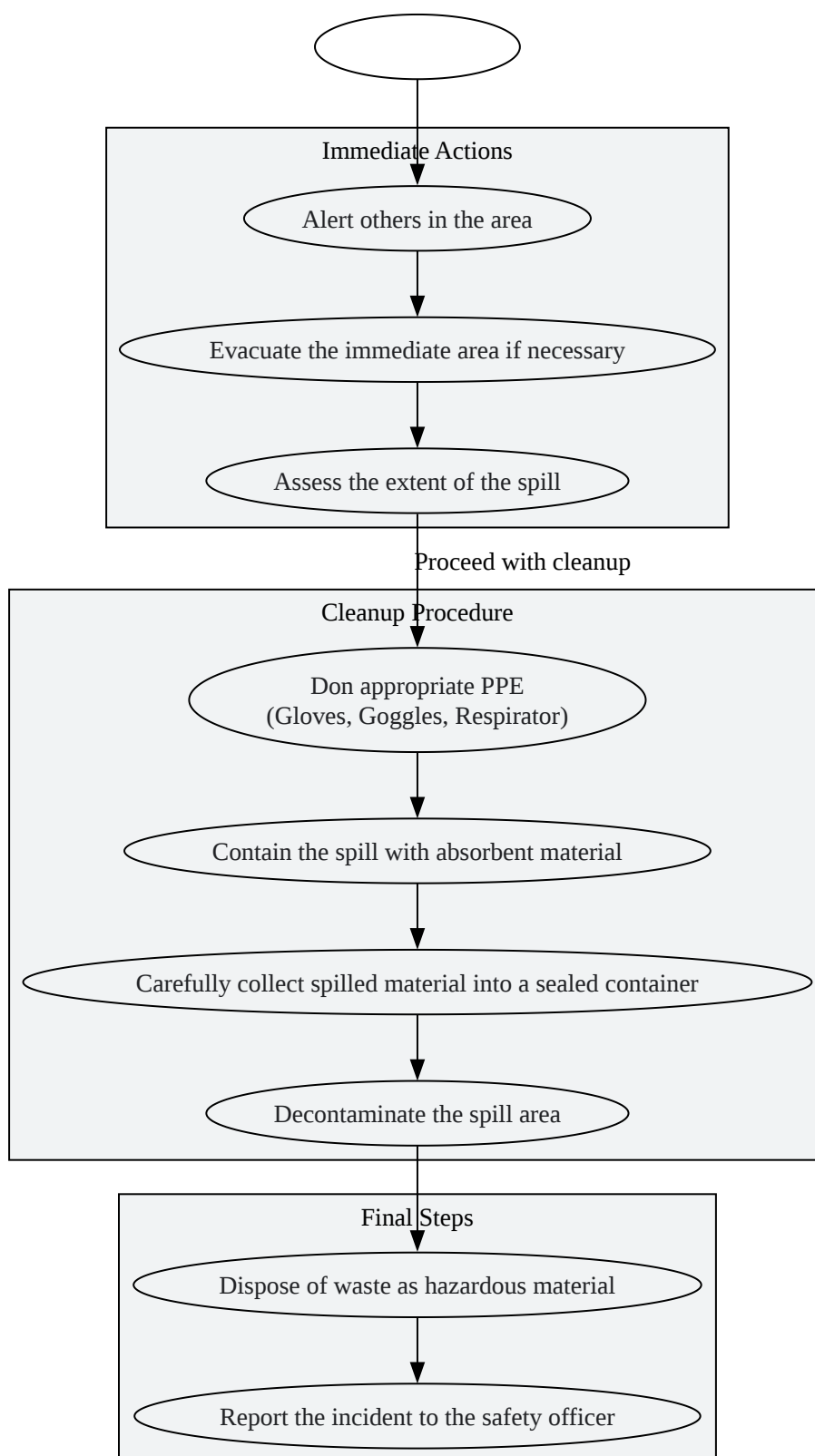
Visualized Workflows and Protocols

6.1. General Handling Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Debrisoquin hydroiodide**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemscene.com [chemscene.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Debrisoquin hydroiodide | Ser Thr Protease | 1052540-65-4 | Invivochem [invivochem.com]
- 4. Debrisoquine 581-88-4 [sigmaaldrich.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Debrisoquin Hydroiodide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2487326#safety-and-handling-procedures-for-debrisoquin-hydroiodide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com